

An In-depth Technical Guide to 2,4-Dinitro-5-fluoroaniline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **2,4-Dinitro-5-fluoroaniline**

Cat. No.: **B145747**

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides core technical data and a structural representation of **2,4-Dinitro-5-fluoroaniline**, a versatile chemical intermediate. The information is intended to support research and development activities in various scientific fields.

Core Compound Data

2,4-Dinitro-5-fluoroaniline is an organic compound belonging to the class of anilines. It is characterized by an amino group (-NH₂) attached to a benzene ring which is further substituted with two nitro groups (-NO₂) and a fluorine atom (-F). Typically appearing as a light yellow to yellow crystalline powder, it is utilized as an intermediate in the synthesis of dyes, pharmaceuticals, and agrochemicals.[\[1\]](#)

Quantitative Molecular Data

The fundamental molecular properties of **2,4-Dinitro-5-fluoroaniline** are summarized below.

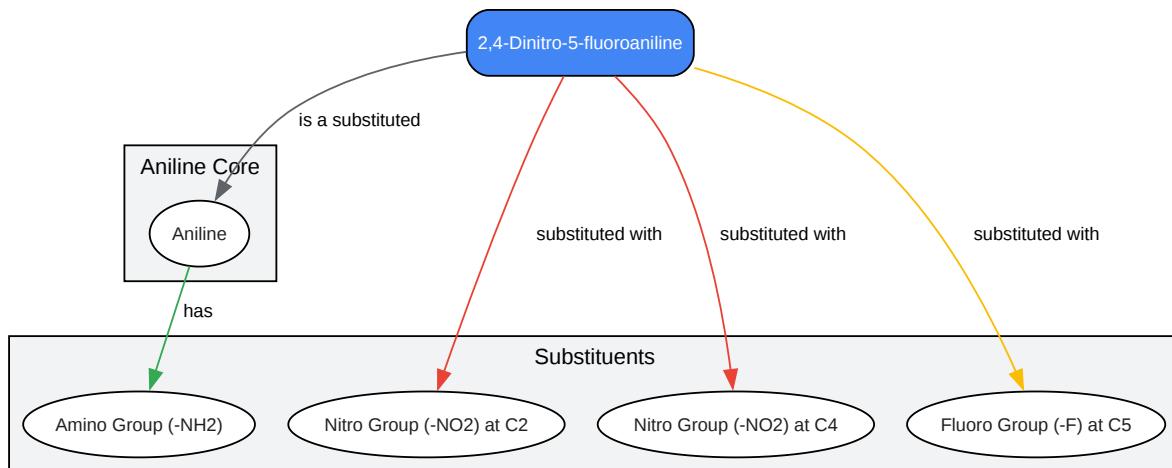
Property	Value
Molecular Formula	C ₆ H ₄ FN ₃ O ₄ [1] [2] [3]
Molecular Weight	201.11 g/mol [1] [3] [4]
CAS Number	367-81-7 [1] [2] [4]
Appearance	Light yellow to yellow powder/crystal [1] [4]
Purity	Typically >98.0% (GC) [1] [4]
Melting Point	185 - 189 °C [1]

Experimental Protocols

Detailed experimental protocols for the use of **2,4-Dinitro-5-fluoroaniline** are highly specific to the intended application and are typically developed in-house or found in specialized literature. However, its primary role is as a synthetic building block. For instance, in agricultural chemistry, it serves as an intermediate in the synthesis of herbicides.[\[1\]](#) In the dye industry, it is used in the production of azo dyes.[\[1\]](#) Researchers in drug development may also explore its potential in creating new therapeutic agents.[\[1\]](#) When handling this compound, it is important to observe proper safety measures as it can pose health and environmental risks.

Structural Visualization

The following diagram illustrates the conceptual structure of **2,4-Dinitro-5-fluoroaniline**, highlighting the key functional groups attached to the central aniline structure.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. scbt.com [scbt.com]
- 3. 5-Fluoro-2,4-dinitroaniline | 367-81-7 sigmaaldrich.com
- 4. 2,4-Dinitro-5-fluoroaniline | 367-81-7 | Tokyo Chemical Industry Co., Ltd.(APAC) tcichemicals.com
- To cite this document: BenchChem. [An In-depth Technical Guide to 2,4-Dinitro-5-fluoroaniline]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b145747#2-4-dinitro-5-fluoroaniline-molecular-weight-and-formula>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com